

Fensulfothion: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: *Fensulfothion*

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Introduction

Fensulfothion is an organothiophosphate insecticide and nematicide.[1][2] Chemically classified as a thiophosphate, it exerts its biological effects through the inhibition of the enzyme acetylcholinesterase (AChE).[2][3] This document provides a comprehensive overview of the chemical and physical properties of **Fensulfothion**, its molecular structure, and relevant experimental methodologies for its analysis.

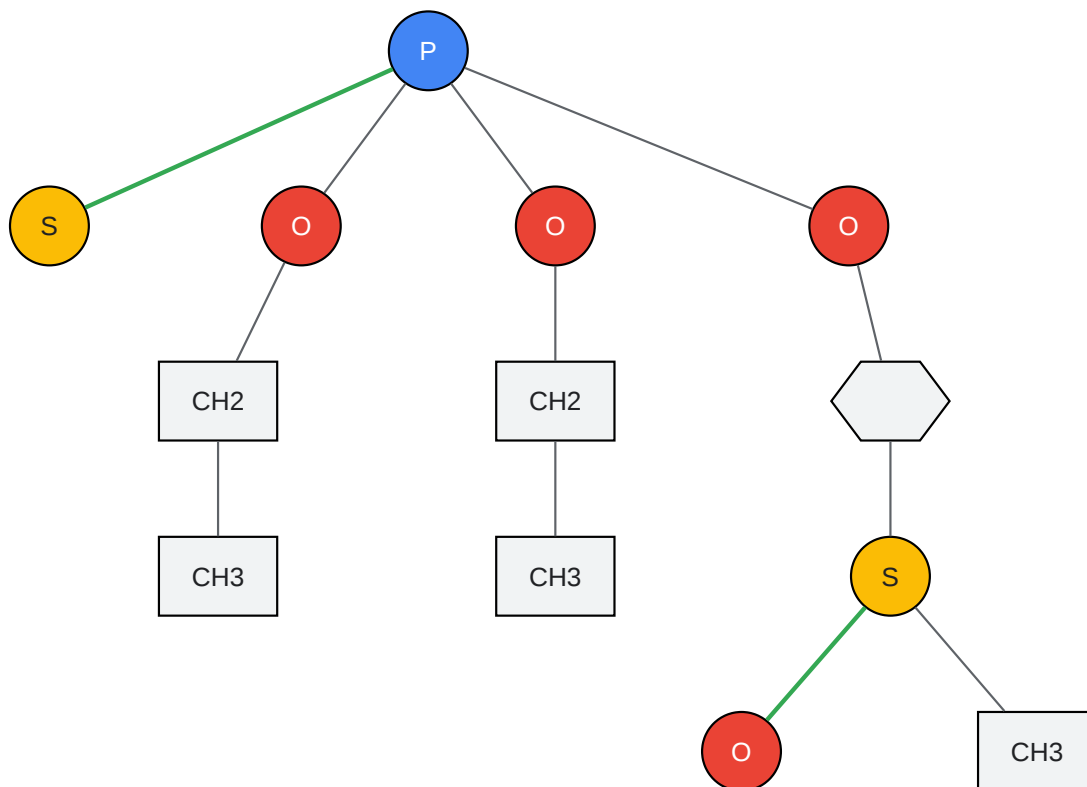
Chemical and Physical Properties

The chemical and physical properties of **Fensulfothion** are summarized in the table below. These properties are crucial for understanding its environmental fate, transport, and toxicological profile.

Property	Value
IUPAC Name	O,O-Diethyl O-[4-(methylsulfinyl)phenyl]phosphorothioate[2][4]
CAS Number	115-90-2[1][2]
Molecular Formula	C ₁₁ H ₁₇ O ₄ PS ₂ [1][2]
Molecular Weight	308.35 g/mol [2][5]
Appearance	Oily yellow or brown liquid[1][2][6]
Boiling Point	138-141 °C at 0.01 mmHg[1][7][8]
Melting Point	< 25 °C[8][9]
Water Solubility	1.54 g/L at 25 °C[1][9]
Specific Gravity	1.202 at 20 °C[5][6][7]
Vapor Pressure	5 x 10 ⁻⁵ mmHg at 25 °C[1]

Chemical Structure

The chemical structure of **Fensulfothion** is characterized by a central phosphorothioate group attached to two ethyl groups, and a 4-(methylsulfinyl)phenyl group.[2] The presence of a chiral sulfur atom in the methylsulfinyl group results in **Fensulfothion** existing as a racemic mixture. [10]



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Figure 1: Chemical structure of **Fensulfothion**.

Experimental Protocols

Determination of Physicochemical Properties

The determination of the physicochemical properties of chemical substances like **Fensulfothion** is guided by internationally accepted standards to ensure consistency and reliability of data. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are a primary reference for these methodologies.^{[1][9][11]}

- Boiling Point: Determined according to OECD Guideline 103.
- Melting Point: Determined according to OECD Guideline 102.

- Water Solubility: Determined according to OECD Guideline 105.
- Vapor Pressure: Determined according to OECD Guideline 104.

Analytical Methods for Quantification

The quantification of **Fensulfothion** in various matrices is essential for residue analysis and toxicological studies. High-performance liquid chromatography (HPLC) and gas chromatography (GC) coupled with mass spectrometry (MS) are the most common analytical techniques.

1. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

This is a preferred method for the simultaneous analysis of **Fensulfothion** and its metabolites. [\[12\]](#)[\[13\]](#)[\[14\]](#)

- Sample Preparation (QuEChERS): The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely used for sample preparation from various matrices like fruits, vegetables, and soil.[\[12\]](#)[\[13\]](#) The general steps involve:
 - Homogenization of the sample.
 - Extraction with acetonitrile.
 - Salting out with magnesium sulfate and sodium chloride to induce phase separation.
 - A dispersive solid-phase extraction (d-SPE) cleanup step using primary secondary amine (PSA) to remove interfering matrix components.
- LC-MS/MS Conditions:
 - Column: A reverse-phase column such as a C18 is typically used.[\[14\]](#)
 - Mobile Phase: A gradient of water and methanol or acetonitrile, often with additives like formic acid or ammonium formate to improve ionization.[\[14\]](#)
 - Ionization: Electrospray ionization (ESI) in positive mode is commonly employed.[\[13\]](#)[\[14\]](#)

- Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection of the parent ion and its fragments.[13]

2. Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is also a robust technique for **Fensulfothion** analysis.

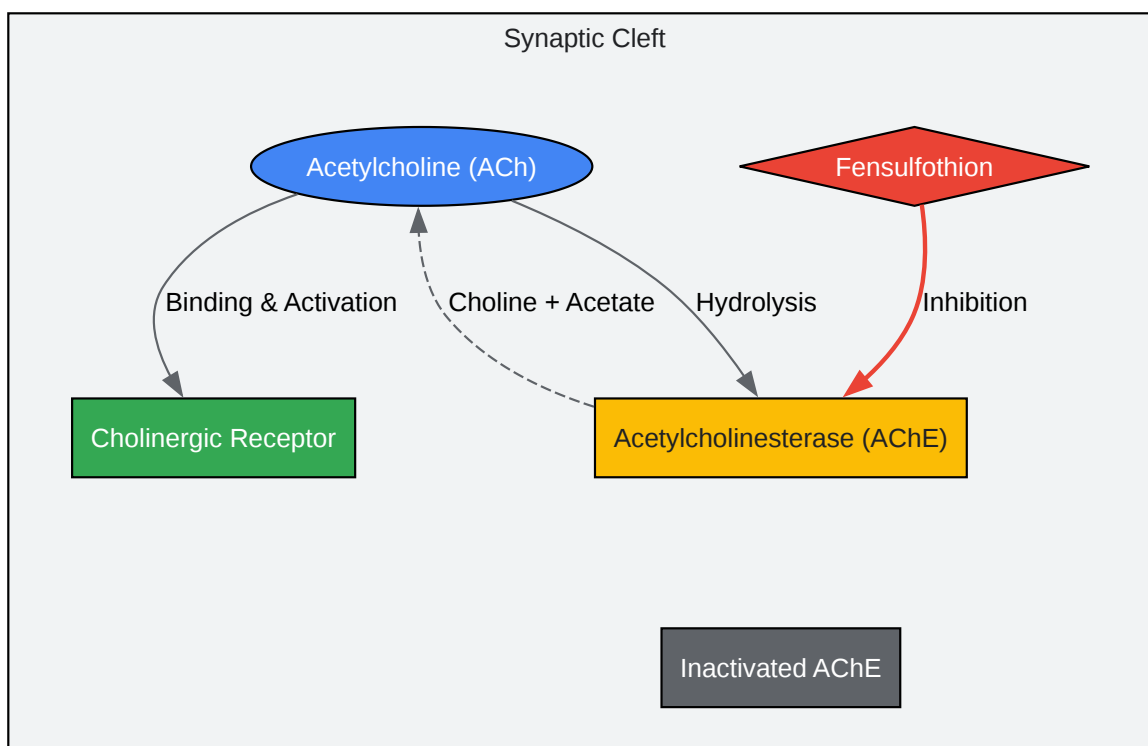
- Sample Preparation: Similar to LC-MS/MS, a QuEChERS-based extraction can be used.
- GC Conditions:
 - Column: A non-polar or semi-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5MS), is suitable.
 - Injection: Splitless injection is often used for trace analysis.
 - Carrier Gas: Helium is the most common carrier gas.
 - Temperature Program: A temperature gradient is used to separate the analytes.
- MS Conditions:
 - Ionization: Electron Ionization (EI) is typically used.
 - Detection: Selected Ion Monitoring (SIM) or full scan mode can be used for detection and quantification.

Mechanism of Action: Acetylcholinesterase Inhibition

Fensulfothion is an organophosphate insecticide that functions by inhibiting the enzyme acetylcholinesterase (AChE).[2][3] AChE is critical for the proper functioning of the nervous system, as it is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.[6]

The inhibition of AChE by **Fensulfothion** leads to an accumulation of acetylcholine at the nerve endings.[6][15] This results in the continuous stimulation of cholinergic receptors, leading to a

state of cholinergic crisis characterized by symptoms such as muscle weakness, paralysis, and in severe cases, respiratory failure.[2][6][7]

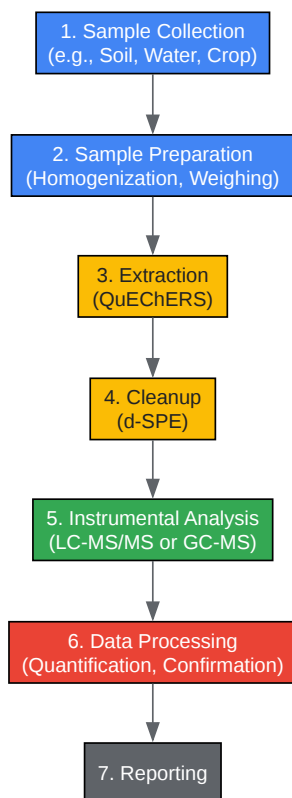


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Figure 2: Mechanism of Acetylcholinesterase Inhibition by **Fensulfothion**.

Experimental Workflow: Pesticide Residue Analysis

A typical workflow for the analysis of **Fensulfothion** residues in an environmental or food sample involves several key stages, from sample collection to data analysis.



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Figure 3: General workflow for **Fensulfothion** residue analysis.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and analytical methodologies for **Fensulfothion**. The information presented is intended to be a valuable resource for researchers, scientists, and professionals in drug development and environmental science. A thorough understanding of these fundamental aspects is crucial for the safe handling, analysis, and risk assessment of this compound.

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References

- 1. oecd.org [oecd.org]
- 2. Organophosphate poisoning - Wikipedia [en.wikipedia.org]
- 3. Fensulfothion | C11H17O4PS2 | CID 8292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. emedicine.medscape.com [emedicine.medscape.com]
- 7. Mechanisms of organophosphate neurotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. OECD Guidelines for the Testing of Chemicals [chemycal.com]
- 9. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 10. Fensulfothion (Ref: ENT 24945) [sitem.herts.ac.uk]
- 11. oneresearch.neu.edu [oneresearch.neu.edu]
- 12. How to measure and test for Fensulfothion and its Degradation Products Chemservice News [intranet.chemservice.com]
- 13. Simultaneous Analysis of Fenthion and Its Five Metabolites in Produce Using Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry [mdpi.com]
- 14. Simultaneous Analysis of Fenthion and Its Five Metabolites in Produce Using Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 15. openanesthesia.org [openanesthesia.org]
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